

1-(2,4-Dimethylphenyl)ethylamine: Technical Guide to Structure, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [1-(2,4-Dimethylphenyl)ethyl]
(propan-2-yl)amine

Cat. No.: B15266024

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Executive Summary & Identity

1-(2,4-Dimethylphenyl)ethylamine (also known as 1-(2,4-Dimethylphenyl)ethan-1-amine) is a chiral primary amine structurally derived from

-methylbenzylamine. It features a phenyl ring substituted with methyl groups at the ortho and para positions, and an amino-ethyl chain attached at the benzylic position.

This structural configuration creates a chiral center at the benzylic carbon, making the compound valuable as a chiral resolving agent and a building block for agrochemicals and CNS-active pharmaceutical ingredients.

Nomenclature & Identifiers

Property	Detail
IUPAC Name	1-(2,4-Dimethylphenyl)ethan-1-amine
Common Synonyms	,2,4-Trimethylbenzylamine; 1-(2,4-Xylyl)ethylamine; 1-(2,4-Dimethylphenyl)ethylazane
CAS Number	102877-07-6 (Racemic)
Molecular Formula	
Molecular Weight	149.23 g/mol
SMILES	
InChI Key	HSDSKVWQTONQBJ-UHFFFAOYSA-N (Racemic)

Chemical Properties & Structure

The compound belongs to the class of

-methylbenzylamines. The presence of methyl groups at the 2 and 4 positions of the aromatic ring introduces steric bulk and electron-donating effects, which influence the basicity of the amine and its selectivity in chiral applications compared to the unsubstituted parent compound (1-phenylethylamine).

Physicochemical Data

Property	Value (Experimental/Predicted)
Appearance	Colorless to pale yellow liquid
Boiling Point	~225 °C (at 760 mmHg)
Density	~0.94 g/cm ³
pKa (Conjugate Acid)	~9.5–10.0 (Typical for benzylic amines)
Solubility	Soluble in ethanol, DCM, ethyl acetate; slightly soluble in water.[1]
Chirality	Contains one stereocenter at the benzylic carbon (). Exists as (R) and (S) enantiomers.[2][3]

Synthesis Methodologies

The synthesis of 1-(2,4-Dimethylphenyl)ethylamine is typically achieved via reductive amination of the corresponding ketone, 2,4-dimethylacetophenone. This route is preferred for its scalability and atom economy.

Primary Route: Reductive Amination (Leuckart-Wallach or Catalytic)

This protocol describes the conversion of 2,4-dimethylacetophenone to the racemic amine.

Reagents:

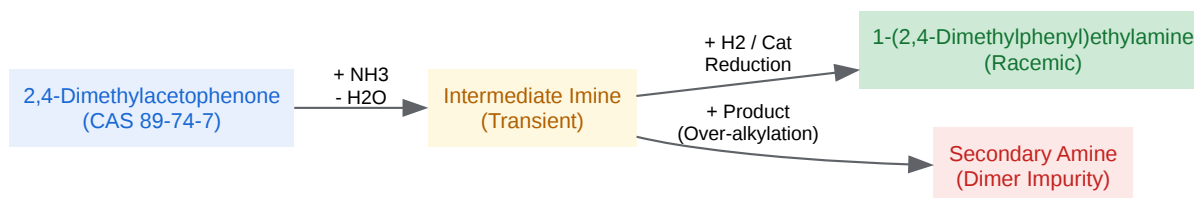
- Precursor: 2,4-Dimethylacetophenone (CAS 89-74-7)[4]
- Amine Source: Ammonium formate (Leuckart) or Ammonia/H₂ (Catalytic)
- Catalyst (if hydrogenation): Raney Nickel or Pd/C
- Solvent: Methanol or Ethanol

Step-by-Step Protocol (Catalytic Hydrogenation):

- Preparation: Charge a high-pressure autoclave with 2,4-dimethylacetophenone (1.0 eq) and methanol (10 volumes).
- Ammonolysis: Add anhydrous ammonia (5.0 eq) to the solution.
- Catalyst Addition: Add Raney Nickel catalyst (10 wt% loading) under inert atmosphere ().
- Hydrogenation: Pressurize the vessel with Hydrogen () to 50–80 bar. Heat to 80–100 °C.
- Reaction: Stir vigorously for 6–12 hours. Monitor consumption of ketone via GC-MS.
- Workup: Cool to room temperature and vent . Filter the catalyst (Caution: Pyrophoric).
- Purification: Concentrate the filtrate under vacuum. Distill the residue under reduced pressure to obtain the pure amine.

Visualization of Synthesis Pathway

The following diagram illustrates the reductive amination pathway and potential side reactions.



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Figure 1: Reductive amination pathway from 2,4-dimethylacetophenone to the target amine.

Applications in Research & Development

Chiral Resolution Agent

Like its parent compound 1-phenylethylamine, 1-(2,4-dimethylphenyl)ethylamine is used to resolve racemic acids. The additional methyl groups on the phenyl ring alter the "chiral pocket" shape, often providing better separation factors for specific substrates where the unsubstituted benzylamine fails.

- Mechanism: Formation of diastereomeric salts with racemic acids (e.g., mandelic acid derivatives, N-protected amino acids).
- Process: The amine is mixed with the racemic acid in a solvent (e.g., ethanol). The less soluble diastereomeric salt crystallizes out, allowing separation of enantiomers.

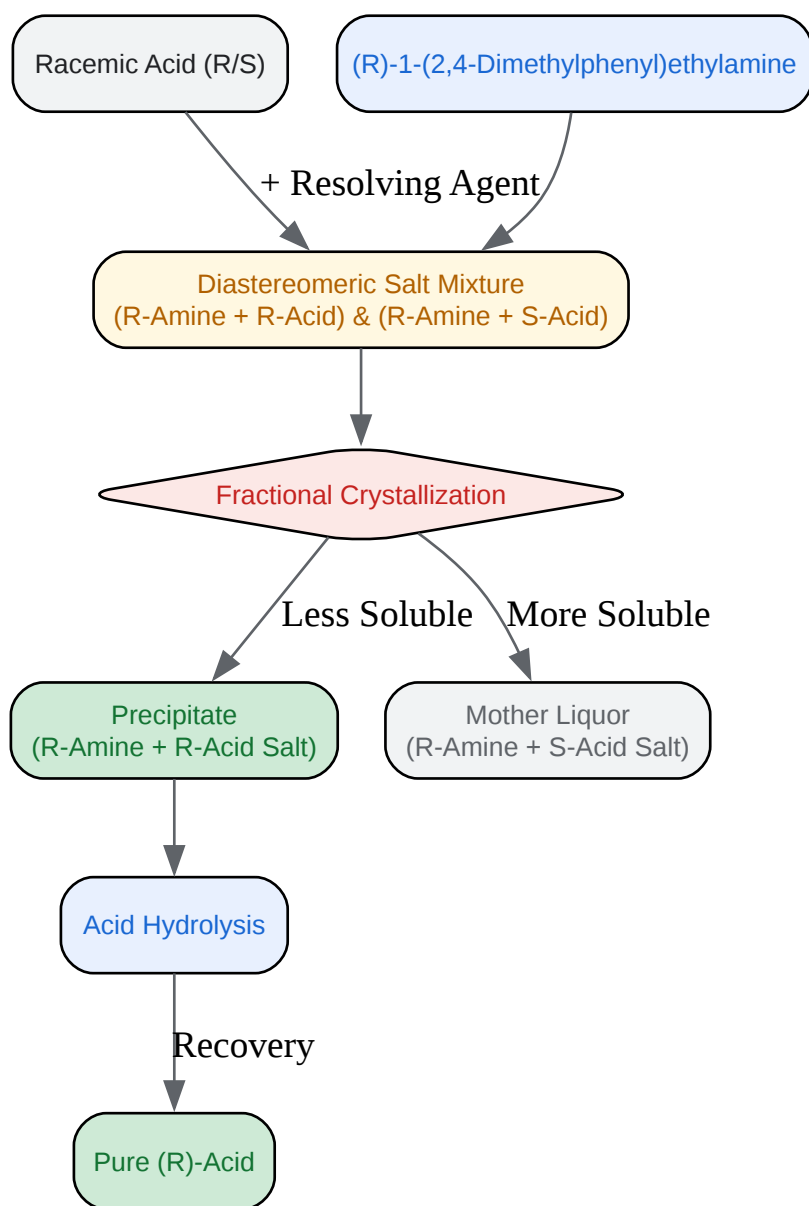
Pharmaceutical Intermediate

The 1-(2,4-dimethylphenyl)ethyl moiety is a pharmacophore found in various biologically active molecules:

- Fungicides: Structural analogues are used in the synthesis of amide-based agricultural fungicides.
- CNS Agents: The structural similarity to amphetamines (specifically 2,4-dimethylamphetamine) implies potential interaction with monoamine transporters, though the -ethyl substitution (benzylamine structure) generally reduces psychostimulant potency compared to the phenethylamine homologues.

Chiral Resolution Workflow

The logic below demonstrates how this amine is used to resolve a racemic carboxylic acid.



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Figure 2: Workflow for using the target amine as a chiral resolving agent.

Safety & Handling (E-E-A-T)

As a primary amine, 1-(2,4-Dimethylphenyl)ethylamine exhibits caustic properties similar to other benzylic amines. Strict safety protocols must be observed.

Hazard Identification

- GHS Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Sensitization: May cause skin sensitization.

Handling Protocols

- Engineering Controls: Always handle in a certified chemical fume hood.
- PPE: Wear nitrile gloves (double-gloving recommended), chemical splash goggles, and a lab coat.
- Storage: Store under nitrogen or argon. Amines react with atmospheric oxygen to form carbamates (white crust). Keep cool (2–8 °C).
- Spill Management: Neutralize spills with dilute acetic acid or sodium bisulfate before absorbing with inert material (vermiculite).

References

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Sources

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- To cite this document: BenchChem. [1-(2,4-Dimethylphenyl)ethylamine: Technical Guide to Structure, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15266024/docs#1-2-4-dimethylphenyl-ethylamine-technical-guide-to-structure-synthesis-and-applications\]](https://www.benchchem.com/product/b15266024/docs#1-2-4-dimethylphenyl-ethylamine-technical-guide-to-structure-synthesis-and-applications)

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